

Spectroscopic Characterization of N-Nitroso Tadalafil: A Technical Guide

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Compound of Interest

Compound Name: *N-Nitroso Tadalafil*

Cat. No.: *B15806612*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **N-Nitroso Tadalafil**, a significant impurity of the active pharmaceutical ingredient Tadalafil. The document details expected data from Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy, along with generalized experimental protocols for acquiring such data. This guide is intended to support researchers, scientists, and drug development professionals in the identification and characterization of this impurity.

Core Spectroscopic Data

Due to the nature of reference standards, comprehensive, publicly available raw spectroscopic data for **N-Nitroso Tadalafil** is limited. However, based on the known structure of the molecule and data from related Tadalafil impurities, the following tables summarize the expected quantitative data.

Table 1: Predicted ^1H -NMR Chemical Shifts for N-Nitroso Tadalafil

The following table outlines the predicted proton NMR chemical shifts for **N-Nitroso Tadalafil**. These predictions are based on the structure of Tadalafil and the expected electronic influence of the N-nitroso group. Actual values may vary depending on the solvent and instrument used.

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Notes
Aromatic Protons	6.5 - 8.0	Multiplets	Signals corresponding to the benzodioxole and indole ring systems.
-OCH ₂ O-	~6.0	Singlet	Characteristic singlet for the methylenedioxy protons.
Methine Protons (Chiral Centers)	4.0 - 5.5	Multiplets	Complex signals due to the stereochemistry of the molecule.
Methylene Protons	2.5 - 4.0	Multiplets	Protons of the piperazine and dihydropyridoindole rings.
N-CH ₃	~3.0	Singlet	Signal for the methyl group on the piperazine ring.

Table 2: Mass Spectrometry Data for N-Nitroso Tadalafil

The mass spectrometry data for **N-Nitroso Tadalafil** is notable for its in-source fragmentation. The expected protonated molecule is often not the most abundant ion observed.

Parameter	Value	Notes
Molecular Formula	C ₂₂ H ₁₈ N ₄ O ₅	
Molecular Weight	418.41 g/mol	
Expected [M+H] ⁺ (m/z)	419.13	This ion is often observed at low intensity or is absent.
Major Observed Ion (m/z)	389.12	Corresponds to the in-source loss of the nitroso group (-NO). This is a critical diagnostic ion. [1]
Common Adducts	[M+Na] ⁺ (441.11)	Sodium adduct may also be observed.

Table 3: Expected Infrared (IR) Absorption Bands for N-Nitroso Tadalafil

The IR spectrum of **N-Nitroso Tadalafil** is expected to show characteristic absorption bands for its functional groups.

Functional Group	Expected Wavenumber (cm ⁻¹)	Intensity
Amide C=O stretch	1650 - 1680	Strong
N-N=O stretch (N-nitroso)	1430 - 1500	Medium to Strong
Aromatic C=C stretch	1400 - 1600	Medium
C-N stretch	1000 - 1350	Medium
C-O stretch (ether)	1000 - 1300	Strong

Experimental Protocols

The following are detailed methodologies for the key experiments used in the spectroscopic characterization of **N-Nitroso Tadalafil**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Instrumentation:** A high-resolution NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.
- **Sample Preparation:** Approximately 5-10 mg of the **N-Nitroso Tadalafil** reference standard is dissolved in 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆, CDCl₃). Tetramethylsilane (TMS) is typically used as an internal standard (0 ppm).
- **Data Acquisition:**
 - ¹H NMR: A standard proton experiment is performed. Key parameters include a 30-degree pulse angle, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds. A sufficient number of scans (e.g., 16 or 32) are averaged to achieve an adequate signal-to-noise ratio.
 - ¹³C NMR: A proton-decoupled carbon experiment is conducted. Due to the lower natural abundance of ¹³C, a larger number of scans and a longer experimental time are required.
- **Data Processing:** The raw data (Free Induction Decay - FID) is Fourier transformed, phase-corrected, and baseline-corrected. Chemical shifts are referenced to TMS.

Liquid Chromatography-Mass Spectrometry (LC-MS)

- **Instrumentation:** A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system coupled to a mass spectrometer (e.g., triple quadrupole or high-resolution mass spectrometer like Orbitrap or TOF).
- **Chromatographic Conditions:**
 - **Column:** A C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μm) is commonly used.
 - **Mobile Phase:** A gradient elution is typically employed using a mixture of an aqueous phase (e.g., 0.1% formic acid in water) and an organic phase (e.g., 0.1% formic acid in acetonitrile or methanol).
 - **Flow Rate:** A flow rate of 0.2-0.5 mL/min is standard.

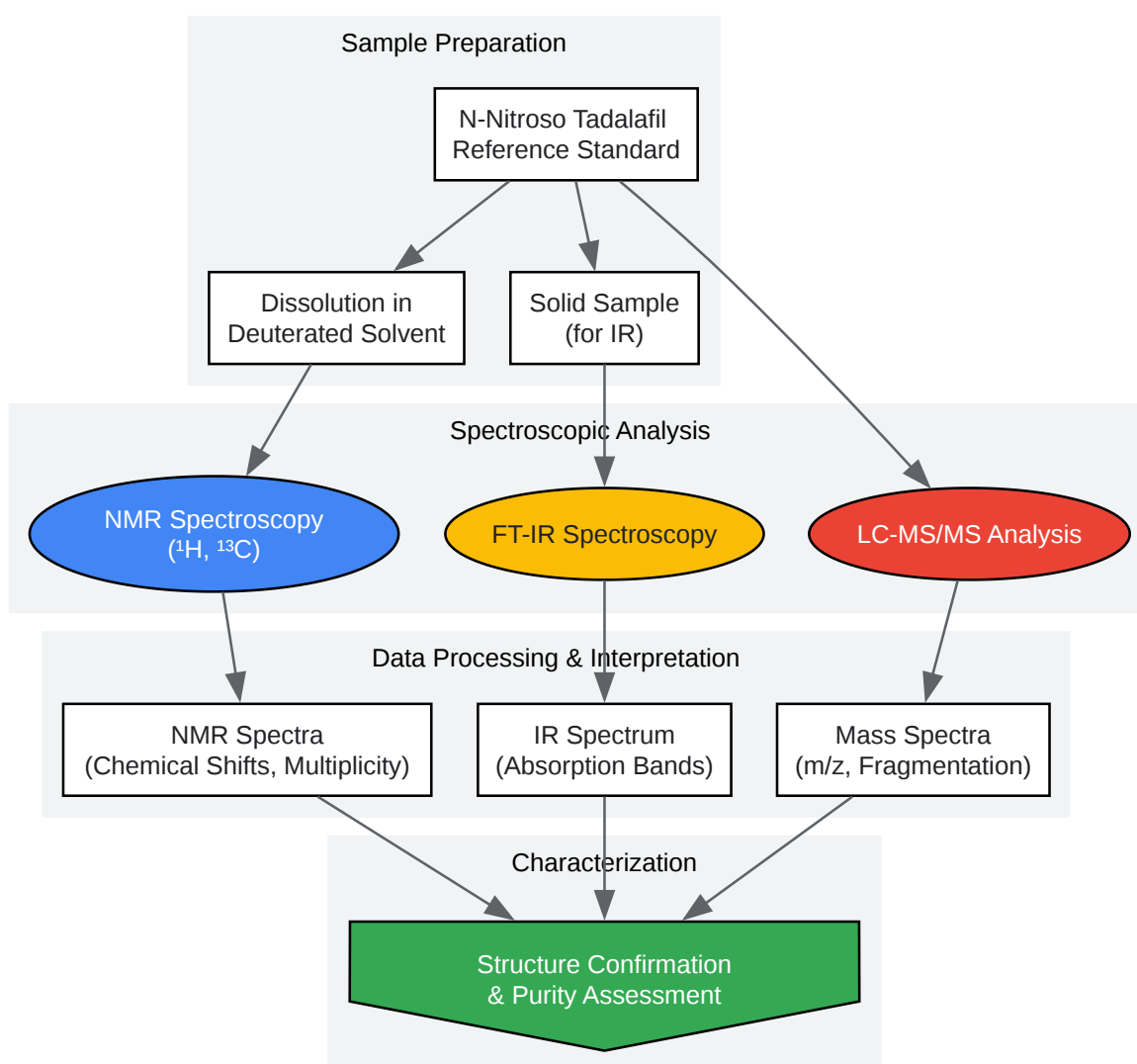
- Column Temperature: The column is maintained at a constant temperature, typically between 25-40 °C.
- Mass Spectrometry Conditions:
 - Ionization Source: Electrospray ionization (ESI) in positive ion mode is generally used.
 - Scan Mode: For identification, a full scan mode is used to detect all ions within a specified mass range. For quantification, selected ion monitoring (SIM) or multiple reaction monitoring (MRM) is employed for higher sensitivity and specificity, targeting the m/z 389 ion.
 - In-Source Fragmentation: It is important to note that **N-Nitroso Tadalafil** is prone to in-source fragmentation, leading to the loss of the nitroso group.^[1] The ion source parameters (e.g., temperature, voltages) should be optimized to control this fragmentation if detection of the parent ion is desired.

Fourier-Transform Infrared (FT-IR) Spectroscopy

- Instrumentation: A Fourier-transform infrared spectrometer.
- Sample Preparation:
 - Attenuated Total Reflectance (ATR): A small amount of the solid sample is placed directly on the ATR crystal. This is a common and convenient method.
 - Potassium Bromide (KBr) Pellet: A few milligrams of the sample are ground with dry KBr powder and pressed into a thin, transparent pellet.
- Data Acquisition: The spectrum is typically recorded over the range of 4000 to 400 cm⁻¹. A background spectrum of the empty sample holder (or pure KBr pellet) is recorded and subtracted from the sample spectrum.
- Data Processing: The resulting interferogram is Fourier transformed to produce the infrared spectrum.

Visualization of Analytical Workflow

The following diagram illustrates a typical workflow for the spectroscopic analysis of a pharmaceutical impurity like **N-Nitroso Tadalafil**.



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Caption: Workflow for the Spectroscopic Characterization of **N-Nitroso Tadalafil**.

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References

- 1. veeprho.com [veeprho.com]
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